

Post-Emergence Application of Linuron for Weed Control: Application Notes and Protocols

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Compound of Interest

Compound Name: *Linuron*

Cat. No.: *B1675549*

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Introduction

Linuron is a selective, urea-based herbicide effective for the control of a broad spectrum of annual broadleaf and grassy weeds.[1][2][3] It can be applied both pre-emergence and early post-emergence in a variety of crops.[1][3] This document provides detailed application notes and protocols for the post-emergence use of **Linuron**, specifically tailored for research and development settings.

Mechanism of Action

Linuron is classified as a Photosystem II (PSII) inhibitor and belongs to the HRAC Group 7.[3] Its primary mode of action is the inhibition of photosynthesis.[1][2][4][5]

- **Uptake:** Following post-emergence application, **Linuron** is absorbed by the foliage of the target weeds.[2][3][4]
- **Translocation:** It is translocated acropetally (upwards) within the plant's xylem.[4]
- **PSII Inhibition:** **Linuron** binds to the D1 protein in the photosystem II complex located in the thylakoid membranes of chloroplasts.[1][3][4] This binding action blocks the electron transport chain, specifically from QA to QB.[4]

- Consequences: The blockage of electron flow halts the production of ATP and NADPH, which are essential for CO₂ fixation and plant growth.[3][4] This disruption also leads to the generation of reactive oxygen species (ROS), causing lipid peroxidation and subsequent damage to chloroplasts and cell membranes.[3]
- Symptoms: Visible symptoms in susceptible weeds typically appear within 7-14 days of application and include chlorosis (yellowing), starting at the leaf margins, followed by necrosis and eventual plant death.[3][4]

Figure 1: Mechanism of action of **Linuron** as a Photosystem II inhibitor.

Application Notes

Formulations

Linuron is available in several formulations, including:

- Dry Flowable (DF)[2]
- Suspension Concentrate (SC)[3]
- Wettable Powder (WP)[3]

Target Weeds

Linuron is effective against a wide range of annual broadleaf and grassy weeds.[2][3]

Susceptible Weeds:

- Pigweed (*Amaranthus* spp.)[3][6]
- Lambsquarters (*Chenopodium album*)[3][6]
- Chickweed (*Stellaria media*)[3][6]
- Mustard (*Sinapis arvensis*)[3][6]
- Shepherd's Purse (*Capsella bursa-pastoris*)[6][7]
- Fat Hen (*Chenopodium album*)[8]

- Annual Poa (Poa annua)[[7](#)]

Moderately Susceptible Weeds:

- Foxtail (Setaria spp.)[[3](#)]
- Crabgrass (Digitaria spp.)[[3](#)]
- Barnyardgrass (Echinochloa crus-galli)[[6](#)]
- Black nightshade (Solanum nigrum)[[7](#)]
- Cleavers (Galium aparine)[[7](#)]

Crop Spectrum and Application Timing

Post-emergence application of **Linuron** is registered for several crops. Application timing is critical to ensure crop safety and efficacy.

Crop	Application Timing
Carrots & Parsnips	When the crop is at the first true leaf stage.[7] Do not apply before carrots have reached the 4 true leaf stage.[9]
Onions	Apply after the 3 true leaf stage when foliage is waxy. The rate can be increased after the 5 leaf stage.[7]
Linseed	Apply at the seedling stage.[7]
Celery (transplanted)	Apply after transplanting.[7]
Celery (direct seeded)	Apply at the 2 true leaf stage.[7]
Leeks (transplanted)	Apply after transplanting.[7]
Wheat, Barley, Oats	Apply when weeds are at the 2 to 3 true leaf stage and the crop is generally at the 3 to 4 leaf stage.[8]
Coriander (Seed Crops)	Apply from the 2nd leaf onwards.[8]

Application Rates for Post-Emergence Use

The following table summarizes recommended post-emergence application rates for various crops. Rates may need to be adjusted based on soil type, organic matter content, weed size, and environmental conditions. Higher rates are generally recommended for heavier soils, soils with high organic matter, or when weeds are larger.[7]

Crop	Formulation	Rate per Hectare
Carrots & Parsnips	400 g/L SC	1.1 - 2.25 Litres[7]
Onions (3 true leaf)	400 g/L SC	340 - 560 ml[7]
Onions (5 true leaf)	400 g/L SC	560 ml - 1.1 Litres[7]
Linseed	400 g/L SC	0.9 - 1.7 Litres[7]
Celery & Leeks	400 g/L SC	1.1 - 2.25 Litres[7]
Wheat, Barley, Oats	450 g/L SC	600 ml[8]
Wheat, Barley, Oats (with MCPA)	450 g/L SC	300 ml Linuron + 400 ml MCPA (500 g/L)[8]
Carrots (2-4 true leaf)	450 g/L SC	1.2 - 2.4 Litres[8]
Coriander (Seed Crops)	450 g/L SC	800 ml - 1.1 Litres[8]

Tank Mixing

Tank mixing **Linuron** with herbicides from different mode-of-action groups can broaden the weed control spectrum and help manage herbicide resistance.[1]

- Compatibility: It is often mixed with metribuzin or pendimethalin.[3]
- Restraints: Do not add wetting agents, surfactants, or crop oils unless specified, as this can increase the risk of crop injury.[2][8]

Experimental Protocols

Objective

To evaluate the efficacy of post-emergence application of **Linuron** for the control of target weed species in a specified crop and to assess crop tolerance.

Experimental Design

- Treatments: Include a range of **Linuron** application rates, a standard herbicide treatment for comparison, a hand-weeded control, and an untreated (weedy) control.[10]

- Replication: Each treatment should be replicated at least three to four times.
- Plot Size: Individual plots should be large enough to allow for accurate application and to minimize edge effects (e.g., 3m x 10m).
- Layout: A randomized complete block design is recommended to account for field variability.

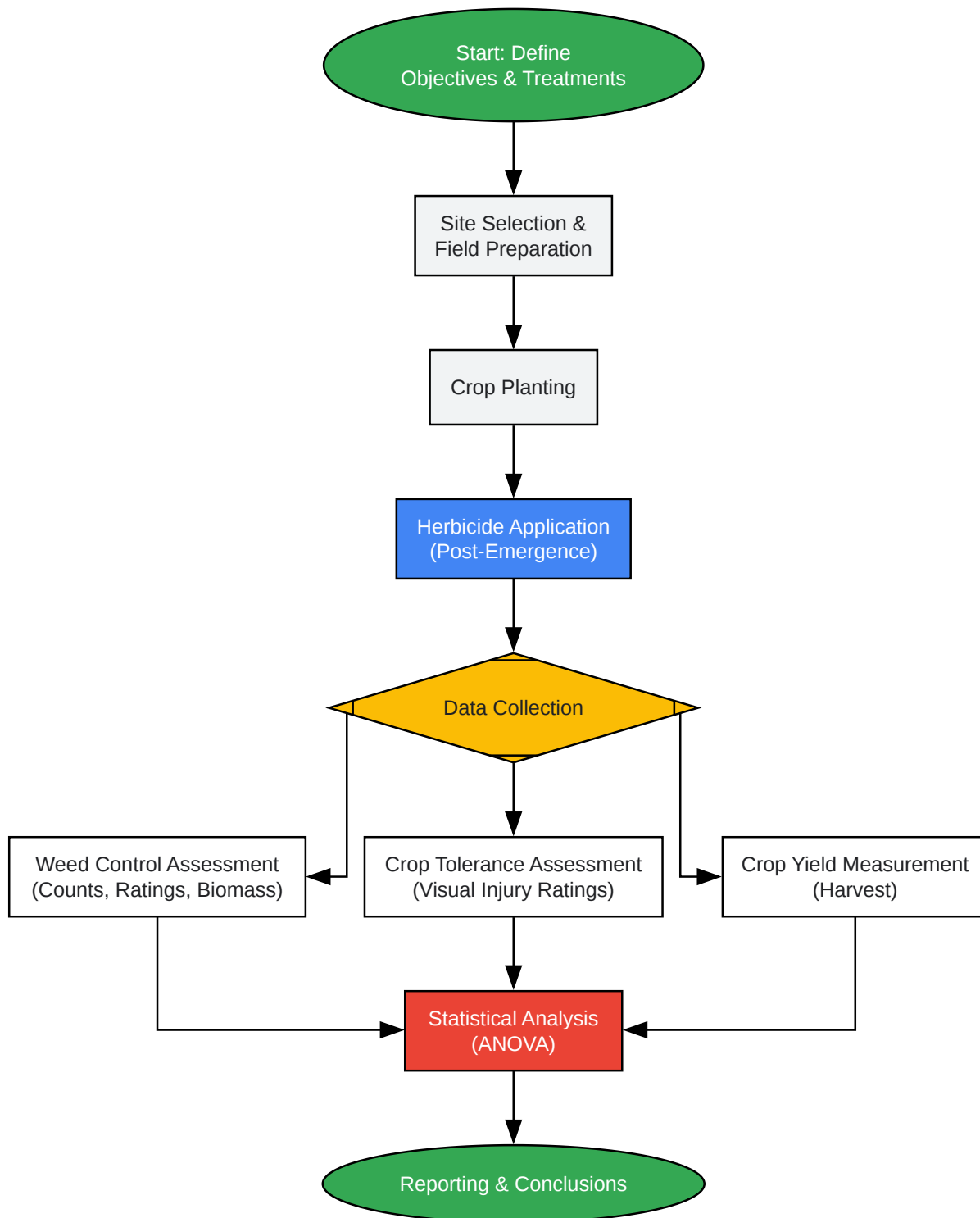
Materials and Equipment

- Certified crop seed
- **Linuron** formulation and other herbicides as required
- Calibrated research plot sprayer with appropriate nozzles
- Personal Protective Equipment (PPE)
- Quadrats for weed counts
- Biomass drying oven
- Scales for weighing biomass and yield

Procedure

- Site Selection and Preparation: Choose a site with a known history of the target weed species. Prepare the seedbed according to standard agricultural practices for the selected crop.
- Planting: Sow the crop at the recommended seeding rate and depth.
- Application:
 - Apply treatments at the specified crop and weed growth stage.
 - Use a spray volume of 200-400 L/ha for post-emergence applications.[3]
 - Ensure uniform application across each plot.

- Data Collection:
 - Weed Control Efficacy:
 - Conduct weed counts (species and density) and/or visual ratings of percent control at set intervals (e.g., 7, 14, 28, and 56 days after treatment) compared to the untreated control.
 - Collect above-ground weed biomass from a designated area within each plot at a specified time point. Dry the biomass to a constant weight.
 - Crop Tolerance:
 - Visually assess crop injury (e.g., stunting, chlorosis, necrosis) at regular intervals using a 0-100% scale (0 = no injury, 100 = crop death).
 - Crop Yield: Harvest the crop from a designated area within each plot at maturity and determine the yield.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), and use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.



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Figure 2: Experimental workflow for assessing post-emergence herbicide efficacy.

Summary of Efficacy Data

The following table presents a summary of Palmer amaranth control in sweetpotato from a study evaluating post-emergence **Linuron** application.

Treatment	Rate (g ai/ha)	Palmer Amaranth Control (%) 4 WAT	Palmer Amaranth Control (%) 8 WAT
Linuron	420	84-92	<69
Linuron	700	89-97	<78
Linuron + S-metolachlor	420 + 1060	>84-92	<69
Linuron + S-metolachlor	700 + 1060	>89-97	<78

Source: Adapted from a study on Palmer amaranth control in sweetpotato.[11] All treatments that included **linuron** provided 84% to 92% Palmer amaranth control at 4 weeks after treatment (WAT).[11] Increasing the **linuron** rate increased control.[11] However, by 8 WAT, control was 69% or less for all treatments, indicating the residual activity may be limited.[11]

Resistance Management

To delay the development of herbicide resistance, it is crucial to incorporate **Linuron** into an integrated weed management program.[3]

- Rotate Herbicides: Rotate **Linuron** with herbicides from different mode-of-action groups, such as Group 14 (PPO inhibitors) or Group 2 (ALS inhibitors).[3]
- Tank Mixes: Utilize tank mixes with herbicides that have a different mode of action.[1][3]
- Cultural Practices: Employ cultural weed control methods such as crop rotation and mechanical cultivation where appropriate.

Safety Precautions

- Always read and follow the product label instructions.

- Wear appropriate Personal Protective Equipment (PPE) during mixing, loading, and application.
- Avoid application to weeds under stress from drought, extreme temperatures, or disease, as this can reduce efficacy.[8]
- Do not apply if heavy rainfall is expected shortly after application, as this can lead to crop injury.[4]
- Thoroughly clean all spray equipment after use to prevent contamination.[2]

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